

# Analytical techniques for quantifying 4-methyl-5-nitro-1H-indole

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## Compound of Interest

Compound Name: 4-methyl-5-nitro-1H-indole

Cat. No.: B068173

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An Application Note and Protocol for the Quantitative Analysis of **4-methyl-5-nitro-1H-indole**

## Abstract

This document provides a comprehensive technical guide for the quantitative analysis of **4-methyl-5-nitro-1H-indole**, a substituted nitroindole derivative relevant in medicinal chemistry and synthetic organic chemistry. Accurate and reliable quantification of this compound is critical for applications ranging from reaction monitoring and purity assessment to pharmacokinetic studies in drug development. This guide details three robust analytical techniques: High-Performance Liquid Chromatography with UV Detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and UV-Vis Spectrophotometry. Each section offers a detailed exploration of the technique's underlying principles, step-by-step experimental protocols, and guidelines for method validation in accordance with international standards. The content is designed to provide researchers, scientists, and drug development professionals with the expertise to select, implement, and validate the most appropriate analytical method for their specific research needs.

## Introduction and Analyte Properties

**4-methyl-5-nitro-1H-indole** (CAS: 165250-69-1) is a heterocyclic aromatic compound. The presence of the nitro (-NO<sub>2</sub>) group, a strong chromophore, and the indole nucleus defines its chemical and spectral properties, making it amenable to several analytical techniques. The accuracy of its quantification is paramount for ensuring data integrity in research and quality

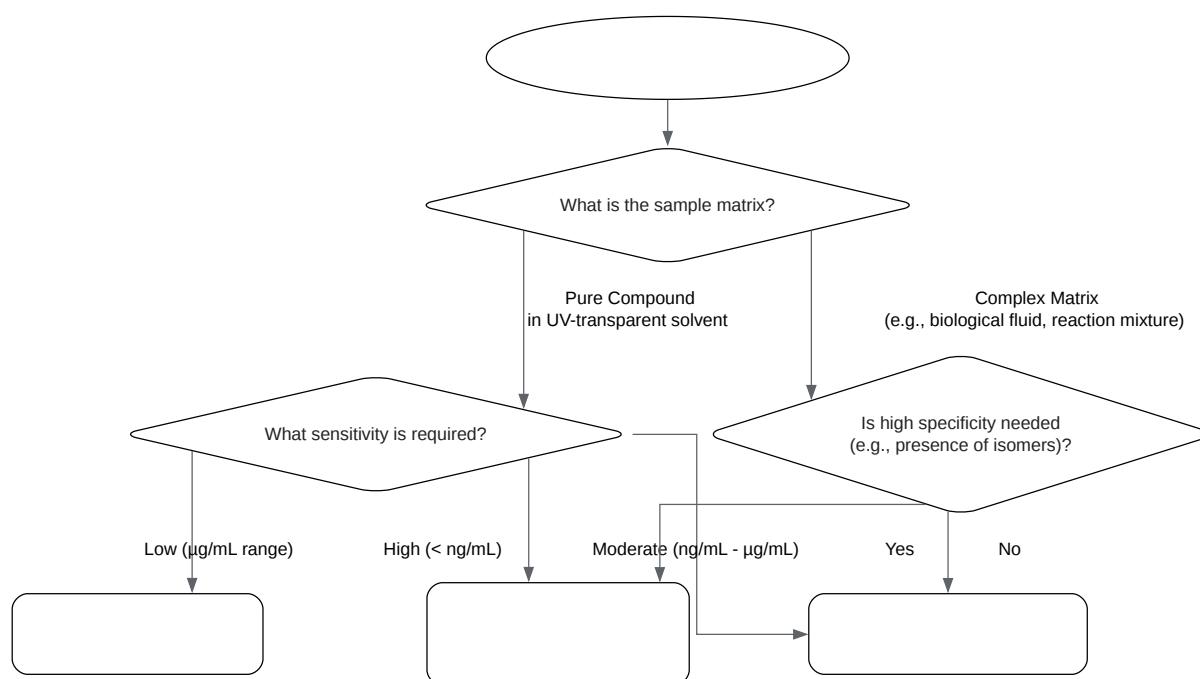
control in manufacturing. This guide presents methodologies that ensure specificity, precision, and accuracy, grounded in established analytical principles.

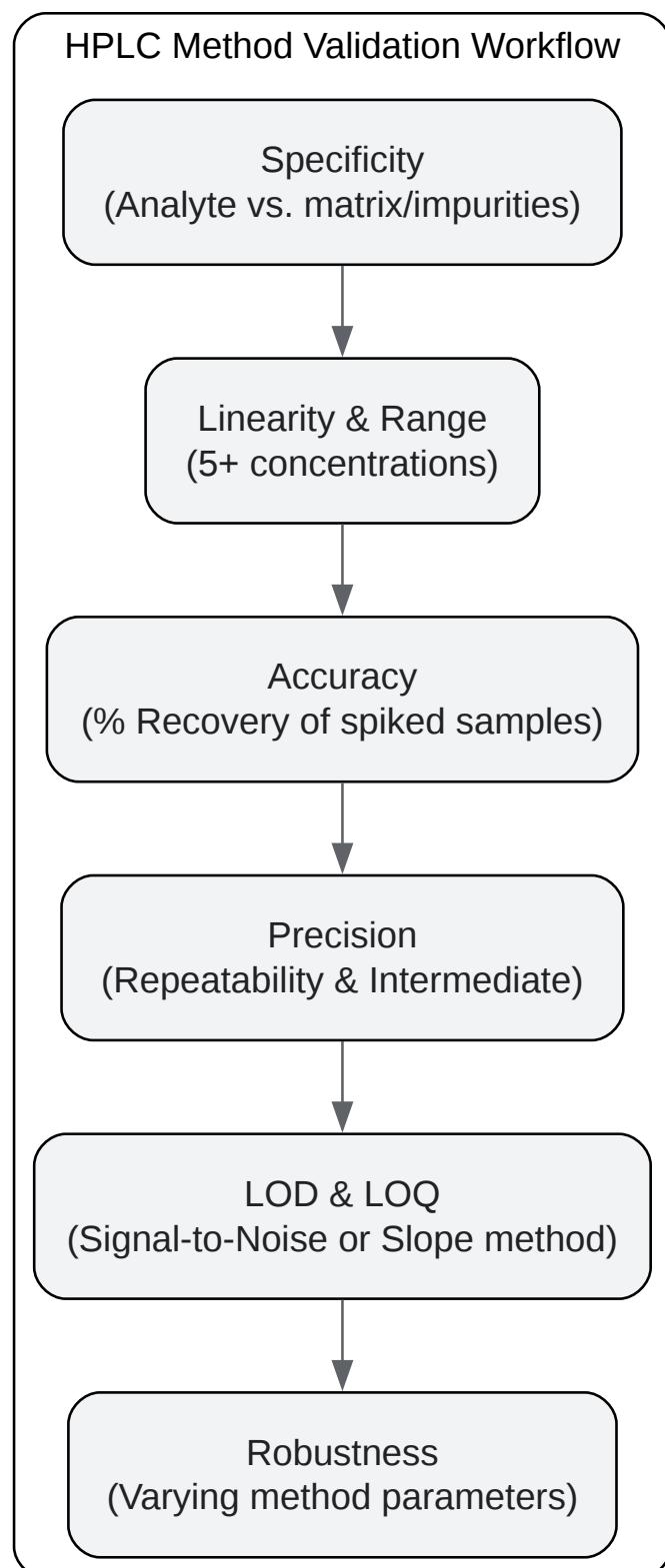
Table 1: Chemical and Physical Properties of **4-methyl-5-nitro-1H-indole**

Property	Value	Source
CAS Number	165250-69-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	176.17 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
IUPAC Name	4-methyl-5-nitro-1H-indole	<a href="#">[2]</a>
Topological Polar Surface Area (TPSA)	58.93 Å <sup>2</sup>	<a href="#">[1]</a>
LogP (calculated)	2.38	<a href="#">[1]</a>

## Analytical Technique Selection

Choosing the correct analytical technique depends on the specific requirements of the analysis, such as the sample matrix, required sensitivity, and available instrumentation. The following diagram provides a decision-making framework.



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